

# IUPAC name for 4-Bromothioanisole

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## Compound of Interest

Compound Name: 4-Bromothioanisole

Cat. No.: B094970

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## Chemical Identity and Properties

The IUPAC name for **4-Bromothioanisole** is 1-bromo-4-(methylsulfanyl)benzene[1]. It is also known by several synonyms, including 4-Bromophenyl methyl sulfide, p-Bromothioanisole, and 1-Bromo-4-(methylthio)benzene[2][3]. This organosulfur compound is a versatile intermediate in various chemical syntheses.

## Physicochemical Properties

The key physicochemical properties of **4-Bromothioanisole** are summarized in the table below.

Property	Value	Reference
CAS Number	104-95-0	[1]
Molecular Formula	C <sub>7</sub> H <sub>7</sub> BrS	[1][4]
Molecular Weight	203.10 g/mol	[1]
Appearance	White to beige or pale yellow low melting crystalline mass, crystals, or powder.[4][5][6]	[4][5][6]
Melting Point	38-40 °C (lit.)	[4][5]
Boiling Point	128-130 °C at 10 mmHg (lit.)	[4][5]
Density	1.5027 g/cm <sup>3</sup> (estimate)	[4]
Flash Point	>113 °C (>230 °F)	[4]
InChI Key	YEUYZNNBXLFCW-UHFFFAOYSA-N	[1]
SMILES	CSc1ccc(Br)cc1	[6]

## Synthesis of 4-Bromothioanisole

**4-Bromothioanisole** is typically synthesized via the bromination of thioanisole.[7][8] The reaction is often carried out in the presence of a Lewis acid catalyst, such as iron(II) chloride, aluminum chloride, or boron trifluoride, to facilitate the electrophilic aromatic substitution.[8]

## Experimental Protocol: Bromination of Thioanisole

The following protocol is a representative example of the synthesis of **4-Bromothioanisole**.

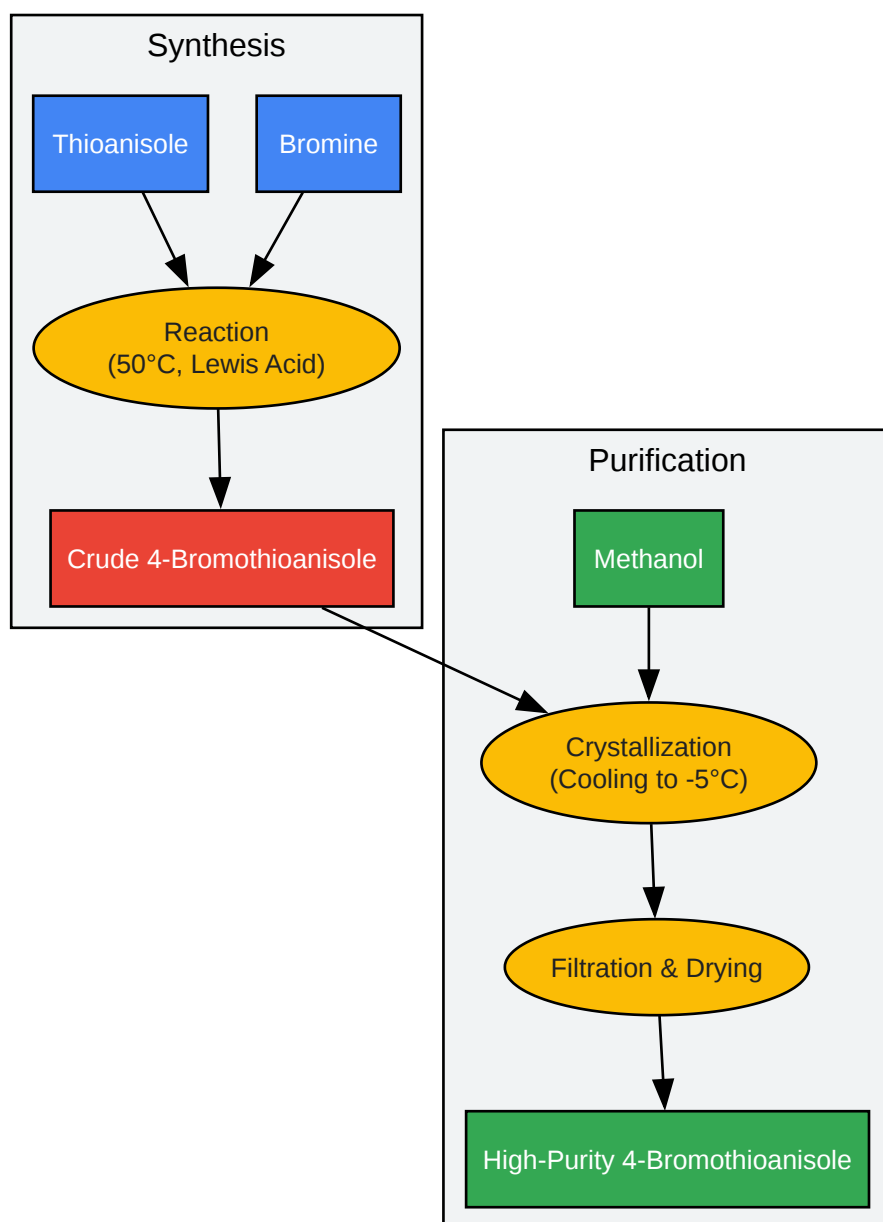
Materials:

- Thioanisole (1.00 mol, 124.2 g)
- Bromine (1.0 mol, 160 g)
- Boron trifluoride (0.001 mol, 0.068 g) (or another suitable Lewis acid)

- Methanol
- Water

Procedure:

- In a 1-liter four-necked flask equipped with a mechanical stirrer, thermometer, dropping funnel, and a Liebig condenser, add thioanisole (124.2 g) and boron trifluoride (0.068 g).<sup>[9]</sup>
- Heat the mixture to 50 °C with stirring.
- Slowly add bromine (160 g) dropwise over 4 hours, maintaining the temperature at 50 °C.
- After the addition is complete, continue the reaction for an additional hour.<sup>[9]</sup>
- Upon completion, add 50 g of water to the reaction mixture and separate the organic layer to obtain crude **4-Bromothioanisole**.<sup>[9][10]</sup> The purity of the crude product is typically around 90%.<sup>[8][10]</sup>
- For purification, add methanol (200.0 g) to the crude product.<sup>[8][10]</sup>
- Slowly cool the mixture from 50 °C to -5 °C with stirring to induce crystallization.<sup>[8][10]</sup>
- Collect the crystalline precipitate by filtration.
- Wash the crystals with methanol cooled to -5 °C and dry to obtain high-purity **4-Bromothioanisole** (purity ≥99.95%).<sup>[10]</sup> The yield based on thioanisole can be as high as 78%.<sup>[8]</sup>



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Synthesis and Purification of **4-Bromothioanisole**.

## Applications in Research and Development

**4-Bromothioanisole** is a valuable building block in organic synthesis, with applications in pharmaceuticals, agrochemicals, and materials science.<sup>[7][8][11]</sup>

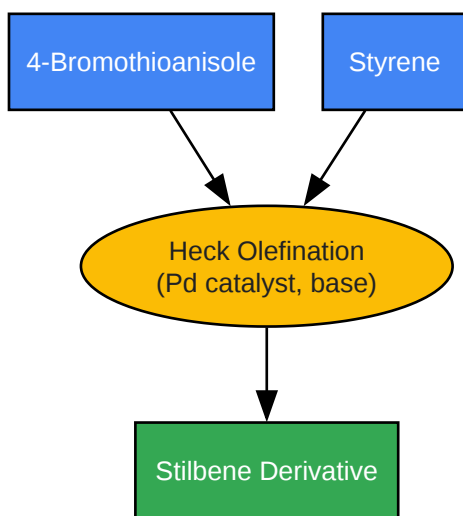
## Pharmaceutical and Agrochemical Synthesis

This compound serves as a key intermediate in the synthesis of active pharmaceutical ingredients (APIs) and advanced crop protection chemicals.[11][12] Its utility lies in its ability to introduce a bromophenyl methyl sulfide moiety into more complex molecular structures. It has been used in the synthesis of various mercaptobiphenyl derivatives.[5]

## Organic Synthesis Reactions

**4-Bromothioanisole** participates in a variety of chemical reactions, making it a versatile reagent in organic chemistry.

- **Heck Olefination:** It undergoes Heck coupling reactions with styrenes to produce stilbenes, which are important intermediates in organic synthesis.[5][7]
- **Nucleophilic Aromatic Substitution:** The bromine atom can be displaced by various nucleophiles, allowing for the synthesis of a wide range of derivatives.[7]
- **Cross-Coupling Reactions:** It is used in palladium-catalyzed cross-coupling reactions, such as Suzuki-Miyaura coupling and Buchwald-Hartwig amination, to form carbon-carbon and carbon-heteroatom bonds.[12]



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Heck olefination of **4-Bromothioanisole**.

## Safety and Handling

**4-Bromothioanisole** is associated with several hazards and should be handled with appropriate safety precautions.

## Hazard Identification

- GHS Classification: The compound is classified as harmful if swallowed (Acute Toxicity 4, Oral).[1] It can also cause skin irritation (Skin Irritation 2), serious eye irritation (Eye Irritation 2), and may cause respiratory irritation (STOT SE 3).[1][13]
- Signal Word: Warning[1]
- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[1][14]

## Recommended Safety Precautions

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[13] A dust mask (type N95 or equivalent) is also recommended.
- Handling: Use only in a well-ventilated area or outdoors.[13] Avoid breathing dust, fumes, gas, mist, vapors, or spray.[13] Wash hands and any exposed skin thoroughly after handling.[13] Do not eat, drink, or smoke when using this product.[14]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[13]
- First Aid:
  - If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.
  - In Case of Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.[13]
  - In Case of Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[13]
  - If Inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[2]

This guide provides essential information for the safe and effective use of **4-Bromothioanisole** in a research and development setting. Always refer to the specific Safety Data Sheet (SDS) provided by the supplier for the most current and detailed safety information.

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